

Unveiling the Molecular Identity of a Potent Synthetic Cannabinoid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Mdmb-chmica*

Cat. No.: *B608949*

[Get Quote](#)

The full chemical name for the synthetic cannabinoid commonly known as **MDMB-CHMICA** is methyl 2-(1-(cyclohexylmethyl)-1H-indole-3-carboxamido)-3,3-dimethylbutanoate[1][2]. This compound is also systematically named methyl 2-[[1-(cyclohexylmethyl)-1H-indole-3-carbonyl]amino]-3,3-dimethylbutanoate[3]. It belongs to the indole-based class of synthetic cannabinoids and is recognized for its high potency as an agonist of the CB₁ receptor[4].

It is important to distinguish **MDMB-CHMICA** from a structurally similar compound, MDMB-CHMINACA, which is an indazole-based synthetic cannabinoid. The IUPAC name for MDMB-CHMINACA is Methyl (2S)-2-[[1-(cyclohexylmethyl)-1H-indazol-3-yl]formamido]-3,3-dimethylbutanoate[5]. The core of **MDMB-CHMICA** is an indole structure, whereas MDMB-CHMINACA possesses an indazole core, leading to different chemical and pharmacological properties.

MDMB-CHMICA has been identified in designer drug products and is often sold online under various names, which can lead to confusion. Initially, it was marketed under the name "MMB-CHMINACA"[4]. The abbreviation **MDMB-CHMICA** is derived from its chemical structure: 'MDMB' for methyl-dimethylbutanoate, 'CHM' for cyclohexylmethyl, 'I' for indole, and 'CA' for carboxamide.

This substance is classified as a Schedule I controlled substance in the United States, indicating no currently accepted medical use and a high potential for abuse[2]. Researchers and drug development professionals require precise chemical identification to understand its

pharmacological and toxicological profiles, develop analytical detection methods, and assess its impact on public health.

A comprehensive technical guide on **MDMB-CHMICA** would delve into its synthesis, receptor binding affinities, metabolic pathways, and the detailed experimental protocols used to determine these characteristics. Such a guide would be invaluable for the scientific community in addressing the challenges posed by the continuous emergence of new psychoactive substances.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Substance Details MDMB-CHMICA [unodc.org]
- 2. Mdm-b-chmica | C₂₃H₃₂N₂O₃ | CID 125181404 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. euda.europa.eu [euda.europa.eu]
- 4. MDMB-CHMICA - Wikipedia [en.wikipedia.org]
- 5. MDMB-CHMINACA - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Unveiling the Molecular Identity of a Potent Synthetic Cannabinoid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b608949#mdmb-chmica-full-chemical-name\]](https://www.benchchem.com/product/b608949#mdmb-chmica-full-chemical-name)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com